

An In-depth Technical Guide to Benazolin Acid

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Compound of Interest

Compound Name: *Benazolin-potassium*

CAS No.: 67338-65-2

Cat. No.: B1260083

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of benazolin acid, the parent compound of the selective, post-emergence herbicide benazolin. We will delve into its chemical identity, physicochemical properties, mechanism of action, synthesis, analytical determination, and its environmental and toxicological profile. This document is intended to serve as a foundational resource for professionals engaged in agrochemical research, environmental science, and regulatory affairs.

Chemical Identity and Physicochemical Properties

Benazolin acid, chemically known as (4-chloro-2-oxo-1,3-benzothiazol-3(2H)-yl)acetic acid, is a member of the benzothiazole class of compounds.^[1] Its structure features a carboxymethyl group attached to the nitrogen of a 4-chloro-1,3-benzothiazol-2(3H)-one core.^[1] This unique molecular architecture is fundamental to its biological activity.^[2]

Key identifiers for benazolin acid are:

- CAS Number: 3813-05-6^[3]^[4]

- Molecular Formula: $C_9H_6ClNO_3S$ [2][3]
- Molecular Weight: 243.67 g/mol [1][2]

The physicochemical properties of benazolin acid dictate its behavior in biological and environmental systems. It is a white, crystalline solid at room temperature.[5][6] Its solubility and stability are critical parameters for formulation development and environmental fate assessment.

Property	Value	References
IUPAC Name	(4-chloro-2-oxo-1,3-benzothiazol-3(2H)-yl)acetic acid	[3]
Melting Point	192-196°C	[5][6]
Boiling Point (Predicted)	468.4 ± 55.0 °C	[2][5]
Water Solubility (20°C)	0.6 g/L	[2][5]
pKa (Predicted)	3.50 ± 0.10	[5][6]
Solubility	Soluble in DMSO	[2]

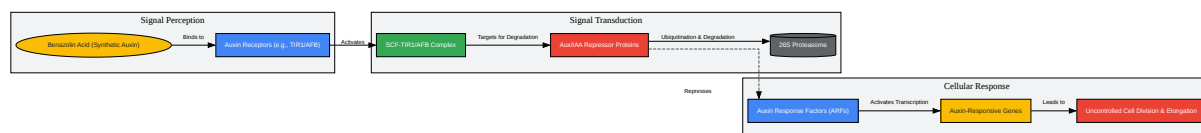
Benazolin acid's moderate aqueous solubility influences its bioavailability and potential for environmental transport.[2][7] It is not degraded by light and exhibits low volatility, making microbial breakdown the primary factor governing its environmental persistence.[5][6][8]

Mechanism of Action: A Synthetic Auxin

Benazolin acid exerts its herbicidal effects by acting as a synthetic auxin, mimicking the action of the natural plant hormone indole-3-acetic acid (IAA).[1][9] This selective, systemic action disrupts normal plant growth processes in susceptible broadleaf weeds.[5][7] The primary mode of action involves the inhibition of auxin transport.[7]

The molecular basis of its action lies in its ability to bind to and activate auxin receptors, leading to a cascade of downstream signaling events that ultimately result in uncontrolled and

disorganized cell division and elongation, leading to plant death. The process can be conceptualized as follows:



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Figure 2: Workflow for the synthesis of benazolin.

Analytical Determination

Accurate and sensitive analytical methods are crucial for residue analysis in environmental samples and crop matrices, as well as for quality control in manufacturing. Gas chromatography with electron capture detection (GC-ECD) is a commonly employed technique for the determination of benazolin-ethyl residues in soil and rape seed. [2]

Protocol: Determination of Benazolin-Ethyl Residues by GC-ECD

This is a generalized protocol based on established methodologies. [2] 1. Sample Preparation and Extraction: a. Homogenize the soil or rape seed sample. b. Extract the analyte from the

sample matrix using an appropriate organic solvent (e.g., acetonitrile). c. Use ultrasonication or shaking to ensure efficient extraction. d. Centrifuge the mixture and collect the supernatant.

2. Clean-up (Solid-Phase Extraction - SPE): a. Condition an appropriate SPE cartridge (e.g., C18) with the necessary solvents. b. Load the sample extract onto the cartridge. c. Wash the cartridge with a weak solvent to remove interferences. d. Elute the analyte of interest with a stronger solvent. e. Concentrate the eluate to a small volume under a gentle stream of nitrogen.

3. GC-ECD Analysis: a. Reconstitute the concentrated extract in a suitable solvent for GC analysis. b. Inject an aliquot of the sample into the GC-ECD system. c. GC Conditions (Typical):

- Column: Capillary column suitable for pesticide analysis (e.g., DB-5).
- Injector Temperature: 250°C.
- Oven Temperature Program: Start at a low temperature (e.g., 100°C), ramp to a higher temperature (e.g., 280°C) to ensure separation of the analyte from matrix components.
- Detector Temperature (ECD): 300°C.
- Carrier Gas: Nitrogen or Helium. d. Quantify the analyte by comparing the peak area to a calibration curve prepared from certified reference standards.

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Figure 3: Analytical workflow for benazolin-ethyl residue determination.

This method has demonstrated good average recoveries (85.89% to 105.84%) with low relative standard deviations (<5.53%). [\[2\]](#)

Environmental Fate and Toxicology

Environmental Persistence and Degradation

The environmental fate of benazolin acid is primarily governed by microbial degradation. [\[5\]\[6\]\[8\]](#) It is not susceptible to photodegradation and has low volatility. [\[5\]\[6\]\[8\]](#) While it has a high potential to leach to groundwater, its rapid microbial breakdown may limit significant leaching unless there is heavy rainfall shortly after application. [\[6\]\[7\]\[8\]](#) Studies have shown that the presence of degrading maize straw can enhance the degradation of benazolin and increase the retention of it and its metabolites in the soil. [\[10\]\[11\]](#) The degradation of the related compound, benazolin-ethyl, involves the initial cleavage of the ester bond to form benazolin acid. [\[12\]](#)

Toxicological Profile

Benazolin acid exhibits low mammalian toxicity. [\[7\]](#) The acute oral LD50 for rats is greater than 5000 mg/kg, and for mice, it is greater than 4000 mg/kg. [\[5\]\[6\]](#) It is not expected to bioaccumulate. [\[7\]](#) In terms of ecotoxicity, it shows low to moderate toxicity to most aquatic organisms, honeybees, and earthworms. [\[7\]](#) GHS hazard classifications indicate that it can cause skin and serious eye irritation and is harmful to aquatic life with long-lasting effects. [\[1\]](#)

Conclusion

Benazolin acid remains a significant compound in the field of agrochemicals due to its efficacy as a selective herbicide. Its mode of action as a synthetic auxin provides a clear biochemical basis for its activity. Understanding its synthesis, analytical determination, and environmental behavior is critical for its safe and effective use. This guide has synthesized key technical information to provide a solid foundation for researchers and professionals working with this compound.

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